

# Safe Disposal of LAMPA: A Comprehensive Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **LAMPA**

Cat. No.: **B1675755**

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For Immediate Reference: Treat **LAMPA** (Lysergic acid methylpropylamide) as a hazardous chemical waste. As a regulated Schedule I compound in the United States, **LAMPA** must be disposed of following strict institutional, federal, and local regulatory guidelines.<sup>[1]</sup> Under no circumstances should this compound be disposed of down the drain or in regular trash. This guide provides essential safety and logistical information for the proper disposal of **LAMPA**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on established safety protocols for hazardous chemical waste.

## Hazard Profile and Safety Summary

**LAMPA** is categorized as a lysergamide and is regulated as a Schedule I compound in the United States.<sup>[1]</sup> The GHS classification for a substance with similar hazard profiles indicates it can be fatal if swallowed or inhaled and toxic in contact with skin.<sup>[2]</sup> While specific data for **LAMPA** is limited, the precautionary principle dictates it should be handled as a potent, hazardous substance.

### Key Hazards:

- Acute Toxicity: Fatal if swallowed, fatal if inhaled, and toxic in contact with skin.<sup>[2]</sup>
- Regulatory Status: Schedule I controlled substance in the United States, indicating a high potential for abuse and no accepted medical use.<sup>[1]</sup>

- Reactivity: As a complex organic molecule, its reactivity with other chemicals should be considered unknown without specific testing. It is supplied in an acetonitrile solution, which is a flammable liquid.[\[1\]](#)

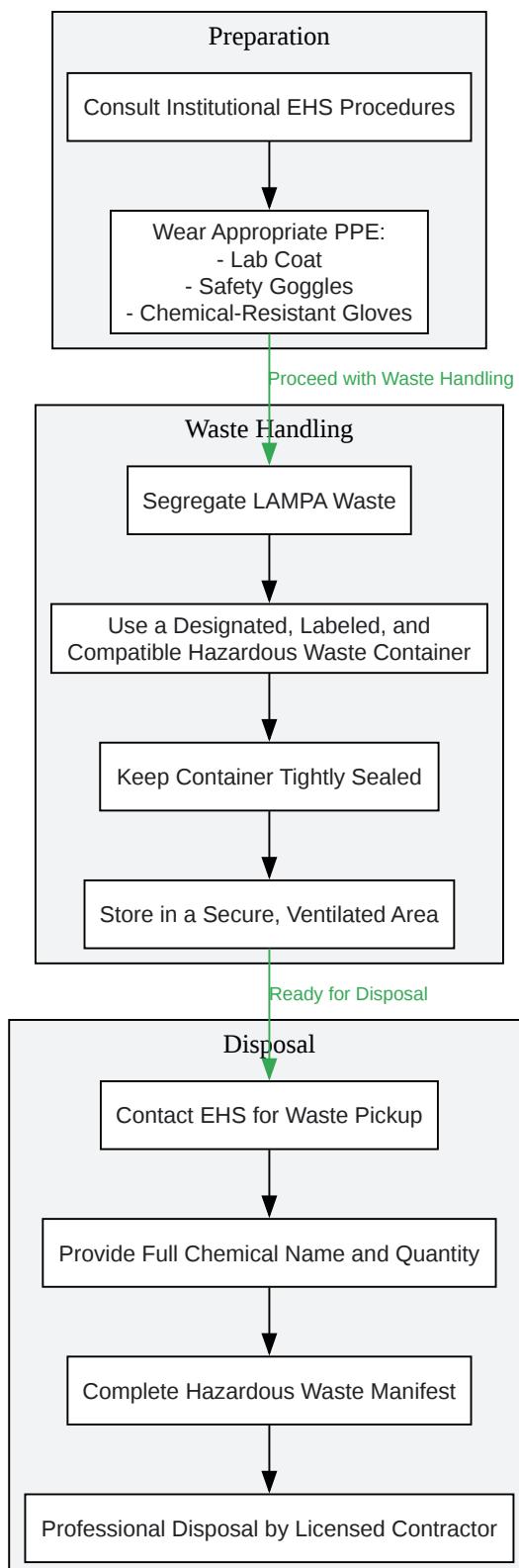
## Quantitative Hazard Data

Hazard Classification	GHS Pictograms	Description	Source
Acute toxicity, oral	Danger	Fatal if swallowed	<a href="#">[2]</a>
Acute toxicity, dermal	Danger	Toxic in contact with skin	<a href="#">[2]</a>
Acute toxicity, inhalation	Danger	Fatal if inhaled	<a href="#">[2]</a>
Regulated Substance	N/A	Schedule I Compound	<a href="#">[1]</a>

## Experimental Protocols

Specific experimental protocols for the neutralization or disposal of **LAMPA** were not found in the provided search results. The following disposal procedure is based on general best practices for the management of highly hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

## LAMPA Disposal Workflow

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## References

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- 2. Lysergic acid methylpropylamide | C<sub>20</sub>H<sub>25</sub>N<sub>3</sub>O | CID 13932543 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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